

Application Notes: U2-OS Cell-Based Functional Assay for WAY-313165

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Compound of Interest

Compound Name: WAY-313165

Cat. No.: B15553433

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Introduction

The Wnt/ β -catenin signaling pathway is a critical regulator of cellular processes, including proliferation, differentiation, and apoptosis.[1] Dysregulation of this pathway is implicated in various diseases, notably cancer. A key negative regulator of this pathway is Glycogen Synthase Kinase 3 β (GSK3 β), which phosphorylates β -catenin, targeting it for proteasomal degradation.[2] Inhibition of GSK3 β leads to the stabilization and nuclear translocation of β -catenin, followed by the activation of TCF/LEF (T-cell factor/lymphoid enhancer factor) transcription factors and the expression of Wnt target genes.[3]

WAY-313165 is a potent inhibitor of GSK3 β . This application note describes a functional assay using the human osteosarcoma cell line, U2-OS, to characterize the cellular activity of **WAY-313165**. U2-OS cells are a well-established model system for studying the Wnt/ β -catenin signaling pathway due to their robust response to pathway modulation.[4][5] This document provides detailed protocols for assessing the effects of **WAY-313165** on β -catenin accumulation, TCF/LEF transcriptional activity, and cell proliferation.

Principle of the Assay

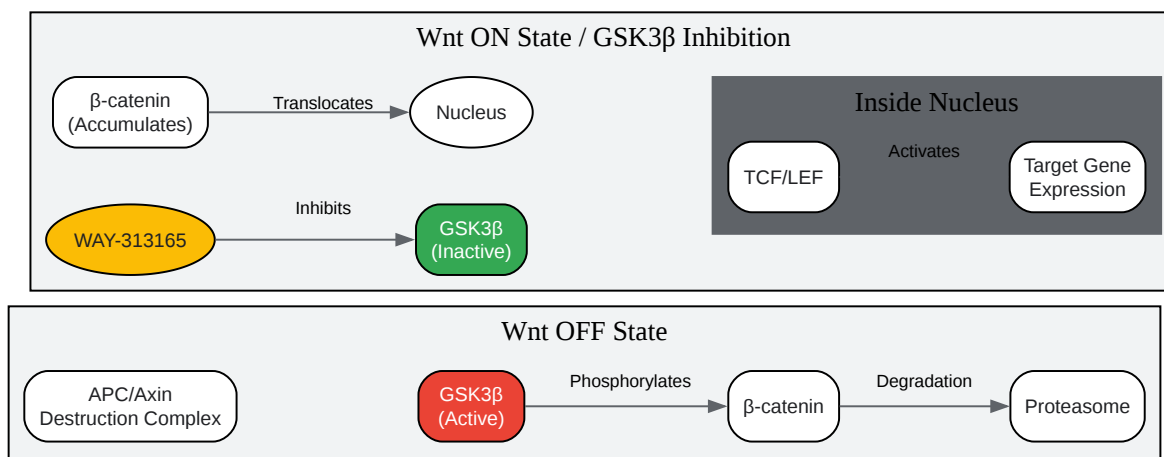
In the absence of a Wnt signal, GSK3 β is active and phosphorylates β -catenin, leading to its degradation. Upon inhibition of GSK3 β by **WAY-313165**, β -catenin is no longer phosphorylated, resulting in its accumulation in the cytoplasm and subsequent translocation to the nucleus. In

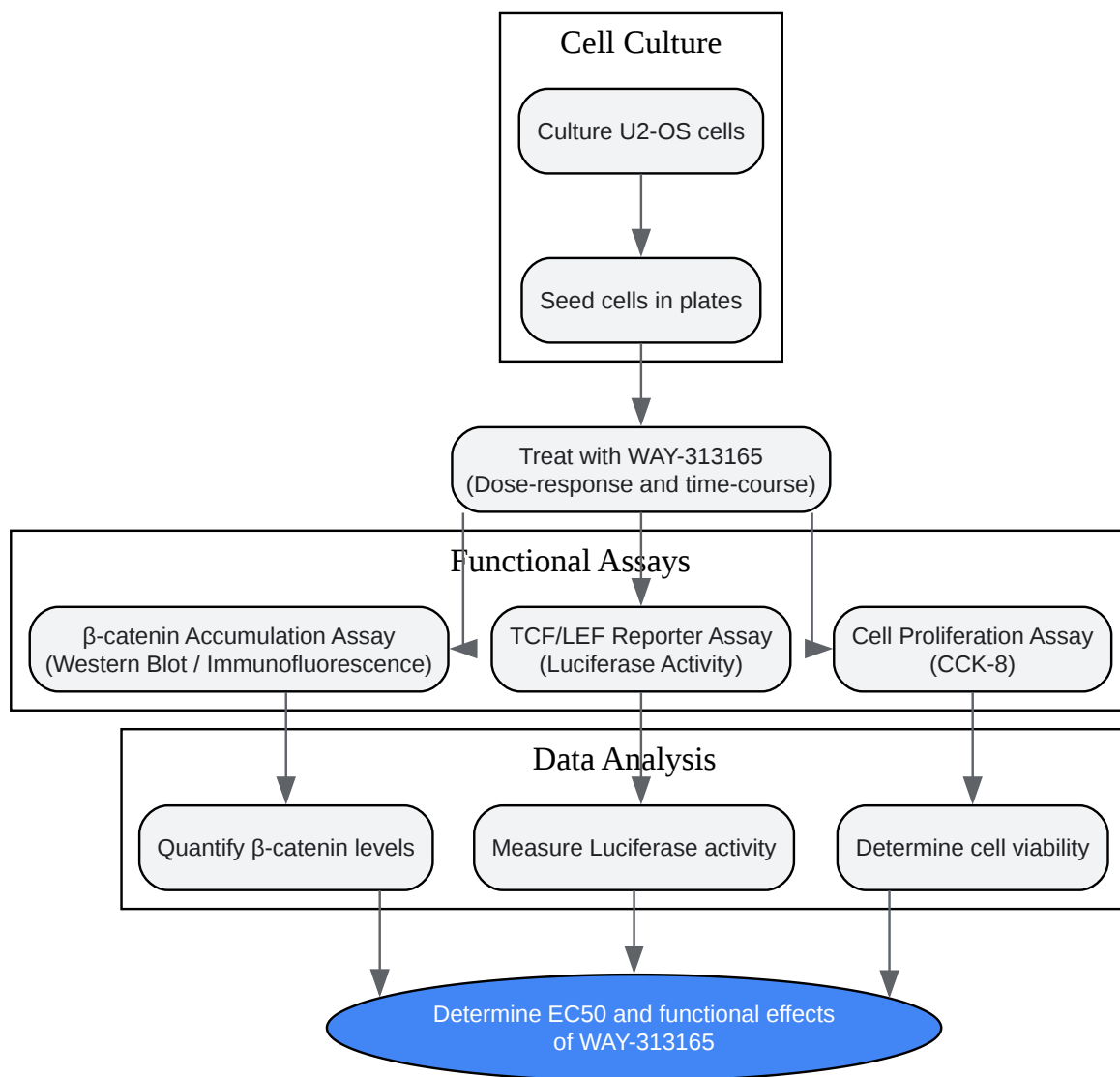
the nucleus, β -catenin associates with TCF/LEF transcription factors to induce the expression of target genes, which can be quantified using a luciferase reporter assay. The accumulation of β -catenin can be visualized and quantified by immunofluorescence or western blotting.

Featured Product: WAY-313165

WAY-313165 is a small molecule inhibitor of GSK3 β . While the specific IC₅₀ for **WAY-313165** is not publicly available, a similar GSK3 β inhibitor, WAY-119064, has an IC₅₀ of 80.5 nM.^[6] Based on this, a concentration range of 0.1 nM to 10 μ M is recommended for initial dose-response studies with **WAY-313165**.

Wnt/ β -catenin Signaling Pathway





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